

4-Chloropyridine-2-carbonitrile safety and handling precautions

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Compound of Interest

Compound Name: 4-Chloropyridine-2-carbonitrile

Cat. No.: B100596

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An In-depth Technical Guide to the Safe Handling of **4-Chloropyridine-2-carbonitrile**

Introduction

4-Chloropyridine-2-carbonitrile (CAS No: 19235-89-3) is a heterocyclic organic compound widely utilized as a key intermediate in the synthesis of fine chemicals and pharmaceuticals.[1][2] Its chemical structure, featuring a chlorinated pyridine ring and a nitrile group, makes it a versatile building block in drug development and materials science. However, its utility is accompanied by significant health hazards that necessitate stringent safety and handling protocols. This guide provides comprehensive technical information for researchers, scientists, and drug development professionals to ensure the safe use of this compound in a laboratory and manufacturing setting.



Section 1: Hazard Identification and Classification

4-Chloropyridine-2-carbonitrile is classified as a hazardous substance under the Globally Harmonized System (GHS). Exposure can lead to severe health effects. The primary hazards include acute toxicity through oral, dermal, and inhalation routes, as well as irritation to the skin and eyes.[3][4][5]

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3 / 4	H301: Toxic if swallowed.[4]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin.[5]
Skin Irritation	Category 2	H315: Causes skin irritation.[3][4][5]
Serious Eye Irritation	Category 2	H319: Causes serious eye irritation.[4][5][6]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.[5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[5]

GHS Label Elements:

- Pictograms:  (Acute Toxicity),  (Irritant)
- Signal Word: Danger[4][6] or Warning[3]

Section 2: Physical and Chemical Properties

Understanding the physical and chemical properties of **4-Chloropyridine-2-carbonitrile** is crucial for safe storage and handling.

Table 2: Physicochemical Data

Property	Value	Reference
Appearance	Solid, Beige	[5][6]
Molecular Formula	C ₆ H ₃ ClN ₂	[6]
Molecular Weight	138.55 g/mol	[6]
Melting Point	81 - 85 °C	[6]
Boiling Point	231.6 ± 20.0 °C (Predicted)	[6]
Solubility	No data available	[6]
Flash Point	No data available	[6]

Section 3: Exposure Controls and Personal Protection

To minimize risk, a combination of engineering controls and personal protective equipment (PPE) must be employed.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. [3][6]
- Use a closed system or provide appropriate exhaust ventilation at the point of dust generation.[4]
- Facilities must be equipped with an eyewash station and a safety shower.[7]

Personal Protective Equipment (PPE):

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [3]	Prevents eye contact which can cause serious irritation or damage.[4][6]
Skin Protection	Chemical-impermeable gloves (e.g., nitrile rubber) and fire/flammable resistant, impervious clothing.[3]	Avoids skin contact, which can cause irritation and harmful systemic effects upon absorption.[3][4]
Respiratory Protection	Use a full-face respirator with an appropriate cartridge if exposure limits are exceeded or if irritation is experienced.[3]	Protects against inhalation of harmful dust and vapors, which can cause respiratory irritation. [3][5]

Section 4: Safe Handling and Storage Procedures

Adherence to strict protocols for handling and storage is mandatory.

Handling:

- Avoid contact with skin, eyes, and clothing.[3][7]
- Avoid the formation and breathing of dust or vapors.[3][6]
- Wash hands and any exposed skin thoroughly after handling.[3][4][5]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[3][4]
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[3]

Storage:

- Store in a cool, dry, and well-ventilated place.[1][4]
- Keep the container tightly closed and sealed.[1][4]

- Store locked up in a designated area accessible only to authorized personnel.[3][4][5]
- Protect from moisture, as the substance can deteriorate in a humid environment.[1]

Section 5: First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Table 4: First Aid Protocols

Exposure Route	Procedure
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor. Never give anything by mouth to an unconscious person.[3][4][6]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3][6]
Skin Contact	Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice.[3][4][6]
Eye Contact	Rinse cautiously and thoroughly with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician immediately.[3][6]

Section 6: Accidental Release and Disposal

Accidental Release Measures:

- Evacuate: Immediately evacuate personnel to safe areas and keep people away from and upwind of the spill.[3][6]

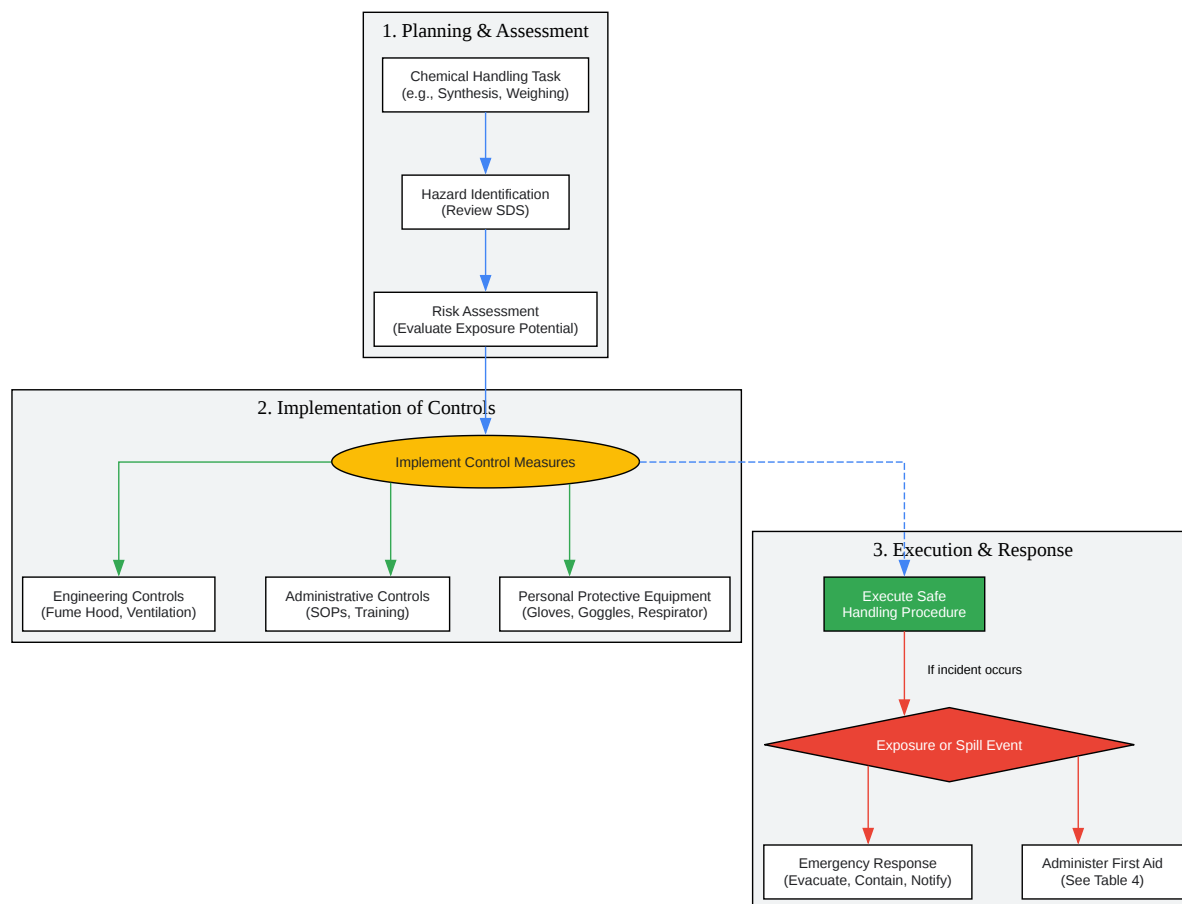
- Ventilate: Ensure adequate ventilation.[\[6\]](#)
- Protect: Wear full personal protective equipment, including respiratory protection.[\[3\]](#)[\[6\]](#)
- Contain: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[\[3\]](#)[\[6\]](#)
- Clean-up: Pick up and arrange disposal without creating dust. Use spark-proof tools and explosion-proof equipment. Collect the material in suitable, closed containers for disposal.[\[3\]](#)
[\[6\]](#)

Disposal:

- Dispose of contents and containers in accordance with all local, regional, national, and international regulations.
- The material should be sent to an approved waste disposal plant.[\[5\]](#)[\[7\]](#)

Section 7: Logical Framework for Chemical Safety

The safe handling of **4-Chloropyridine-2-carbonitrile** relies on a systematic approach to hazard management. The following diagram illustrates the logical workflow from task planning to emergency response.



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Caption: Workflow for Safe Handling of **4-Chloropyridine-2-carbonitrile**.

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